

Synthesis of N-(2-Methylphenethyl)pivalamide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *N*-(2-Methylphenethyl)pivalamide

Cat. No.: B8658837

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Executive Summary

Target Molecule: **N-(2-Methylphenethyl)pivalamide** CAS Registry Number: Not widely listed (Analogous to N-phenethylpivalamide derivatives) Molecular Formula: C₁₄H₂₁NO Molecular Weight: 219.33 g/mol

This guide details the optimized synthesis of **N-(2-Methylphenethyl)pivalamide**, a sterically hindered amide intermediate often utilized in the development of melatonin receptor agonists and structurally related phenethylamine pharmacophores. The protocol prioritizes the Acyl Chloride Method due to its high atom economy, rapid kinetics, and ease of purification compared to carbodiimide-mediated couplings.

The synthesis exploits the nucleophilic attack of 2-methylphenethylamine on pivaloyl chloride under basic conditions. Key technical challenges addressed include managing the steric bulk of the tert-butyl group and ensuring complete removal of the pivalic acid byproduct.

Part 1: Retrosynthetic Analysis & Strategy

To design a robust synthetic route, we deconstruct the target molecule into its synthons. The amide bond is the strategic disconnection point.

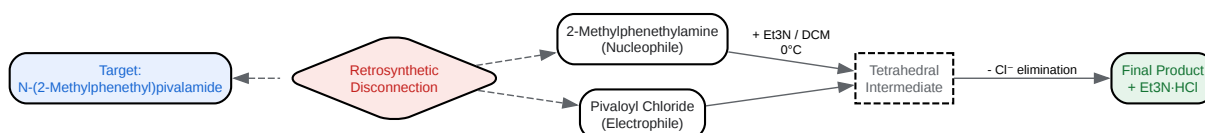
Strategic Disconnection

The molecule consists of a lipophilic 2-methylphenethyl amine tail and a bulky pivaloyl head group.

- Bond Disconnection: C–N Amide bond.
- Synthons: 2-Methylphenethylamine (Nucleophile) and Pivaloyl cation equivalent (Electrophile).
- Reagent Selection:
 - Nucleophile: 2-Methylphenethylamine (Commercially available).
 - Electrophile: Pivaloyl Chloride is selected over Pivalic Anhydride or Pivalic Acid/Coupling Agents. Rationale: Pivaloyl chloride is inexpensive, highly reactive despite the steric hindrance of the tert-butyl group, and generates HCl as a byproduct, which is easily scavenged by a tertiary amine base [1].

Reaction Scheme Visualization

The following diagram outlines the retrosynthetic logic and the forward reaction pathway, including the tetrahedral intermediate mechanism.



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Caption: Retrosynthetic breakdown and forward reaction pathway via nucleophilic acyl substitution.

Part 2: Optimized Experimental Protocol

This protocol is designed for a 10 mmol scale, suitable for initial validation and scale-up assessment. It employs a self-validating workup procedure that leverages the acid-base properties of the reagents to ensure high purity without immediate column chromatography.

Materials & Stoichiometry

Component	Role	Equiv.	Amount (10 mmol scale)
2-Methylphenethylamine	Substrate	1.0	1.35 g (approx. 1.43 mL)
Pivaloyl Chloride	Reagent	1.1	1.33 g (approx. 1.35 mL)
Triethylamine (Et ₃ N)	Base	1.5	1.52 g (approx. 2.10 mL)
Dichloromethane (DCM)	Solvent	-	40 mL (0.25 M)

Note: Densities used for volume calculation: 2-Methylphenethylamine (~0.94 g/mL), Pivaloyl Chloride (~0.98 g/mL).

Step-by-Step Methodology

Step A: Setup and Addition (0 – 15 min)

- Apparatus: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Solvation: Add 2-Methylphenethylamine (1.35 g, 10 mmol) and Triethylamine (2.1 mL, 15 mmol) to the flask. Dissolve in anhydrous DCM (30 mL).
- Cooling: Submerge the flask in an ice-water bath (0 °C) and stir for 10 minutes. Causality: Cooling prevents uncontrolled exotherms and minimizes the formation of di-acylated byproducts, although rare with pivaloyl groups due to steric bulk.
- Addition: Dilute Pivaloyl Chloride (1.35 mL, 11 mmol) in 10 mL of DCM. Add this solution dropwise to the reaction mixture over 15 minutes using a pressure-equalizing addition funnel

or syringe pump.

- Observation: White smoke ($\text{Et}_3\text{N}\cdot\text{HCl}$ salts) may form above the liquid surface; a precipitate will form in the solution.

Step B: Reaction & Monitoring (15 min – 3 hrs)

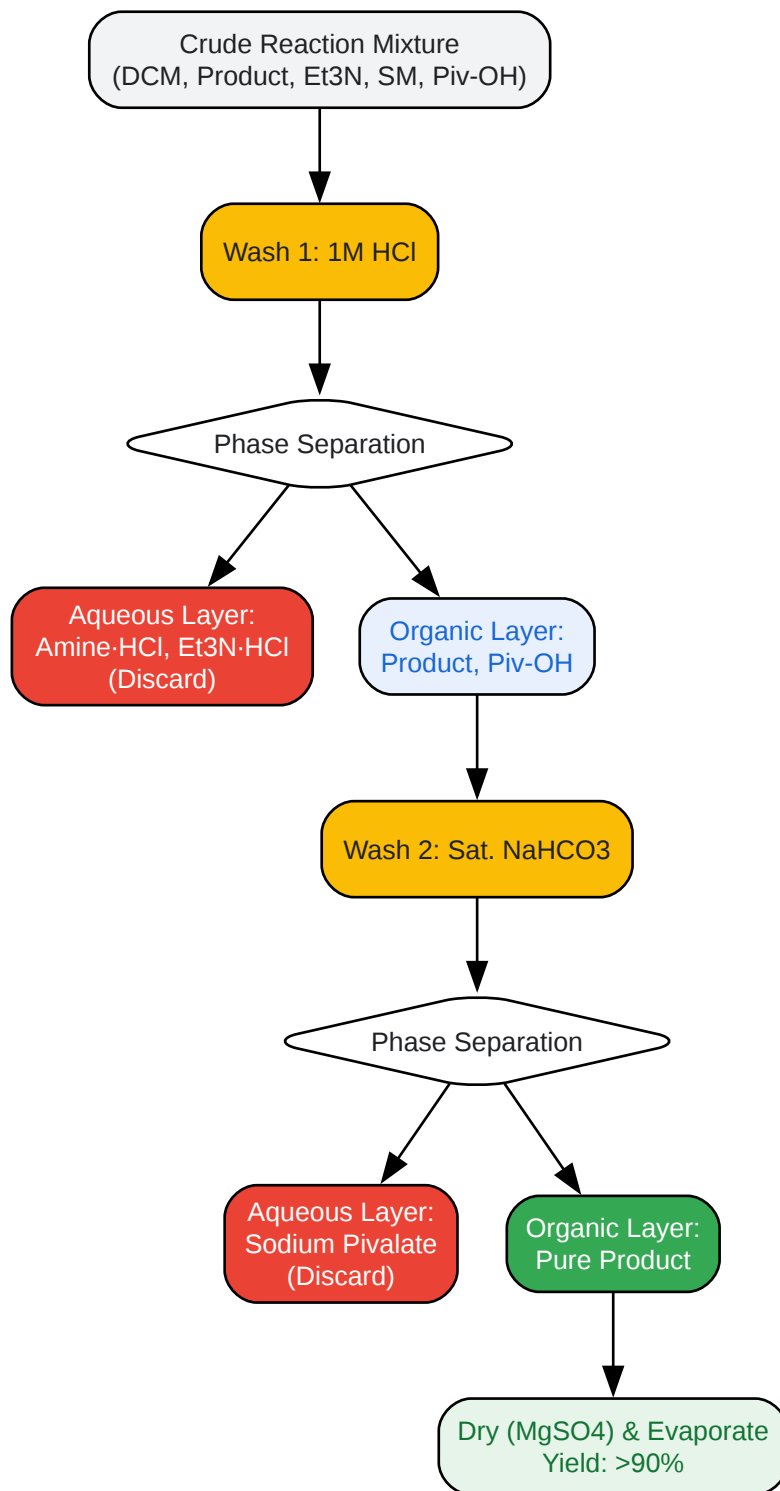
- Warming: Remove the ice bath after addition is complete and allow the mixture to warm to room temperature (20–25 °C).
- Stirring: Stir vigorously for 2–3 hours.
- Validation (TLC): Monitor reaction progress using TLC (Mobile Phase: 30% EtOAc in Hexanes).
 - Starting Material (Amine): Low R_f (stains with Ninhydrin).
 - Product (Amide): High R_f (UV active, does not stain with Ninhydrin).
 - Endpoint: Disappearance of the amine spot.

Step C: Workup & Isolation (Self-Validating Purification)

The workup relies on the "Acid-Base Wash" technique [2]. This renders column chromatography optional for high-yield synthesis.

- Quench: Add 20 mL of 1M HCl to the reaction mixture. Transfer to a separatory funnel.
- Acid Wash (Removes Amine): Shake and separate layers. The organic layer contains the Product and Pivalic Acid. The aqueous layer traps unreacted 2-methylphenethylamine and Et_3N as hydrochloride salts.
- Base Wash (Removes Acid): Wash the organic layer with Saturated NaHCO_3 (2 x 20 mL).
 - Mechanism:[1][2][3][4][5] Converts excess Pivalic Acid (byproduct of chloride hydrolysis) into water-soluble Sodium Pivalate.
- Drying: Wash organic layer with Brine (20 mL), dry over anhydrous MgSO_4 , filter, and concentrate in vacuo.

Purification Workflow Visualization



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Caption: Acid-Base workup strategy ensuring removal of unreacted amine and pivalic acid byproducts.

Part 3: Characterization & Quality Control

To ensure the trustworthiness of the synthesized material, compare the isolated solid/oil against these predicted spectral data points.

Proton NMR (^1H NMR, 400 MHz, CDCl_3)

- δ 7.10 – 7.20 (m, 4H): Aromatic protons (2-methylphenyl group).
- δ 5.60 (br s, 1H): Amide N–H proton.
- δ 3.50 (q, $J=6.5$ Hz, 2H): Methylene protons adjacent to Nitrogen ($-\text{CH}_2-\text{N}$).
- δ 2.85 (t, $J=6.5$ Hz, 2H): Benzylic methylene protons ($\text{Ar}-\text{CH}_2-$).
- δ 2.35 (s, 3H): Aryl Methyl group ($\text{Ar}-\text{CH}_3$).
- δ 1.18 (s, 9H): tert-Butyl group (Pivaloyl).

Carbon NMR (^{13}C NMR, 100 MHz, CDCl_3)

- Carbonyl ($\text{C}=\text{O}$): ~ 178 ppm.
- Aromatic Carbons: ~ 136 ppm (ipso), ~ 130 ppm (ortho-Me), 126–130 ppm (remaining Ar-C).
- Aliphatic Carbons: ~ 40 ppm ($-\text{CH}_2-\text{N}$), ~ 38 ppm (Pivaloyl quaternary C), ~ 33 ppm ($\text{Ar}-\text{CH}_2-$), ~ 27 ppm (Pivaloyl $-\text{CH}_3$), ~ 19 ppm ($\text{Ar}-\text{CH}_3$).

Mass Spectrometry (ESI-MS)

- $[\text{M}+\text{H}]^+$: Calculated: 220.17; Observed: 220.2.
- $[\text{M}+\text{Na}]^+$: Calculated: 242.15; Observed: 242.1.

Part 4: Process Safety & Scale-Up Considerations

For researchers moving from bench (mg) to pilot (g/kg) scale, the following safety parameters are critical [3]:

- **Exotherm Control:** The reaction of acyl chlorides with amines is exothermic. On a scale >100g, active cooling is mandatory during addition.
- **Pivaloyl Chloride Handling:** This reagent is corrosive and a lachrymator. It hydrolyzes to pivalic acid and HCl upon contact with moisture. All transfers must occur under inert atmosphere (N₂/Ar).
- **Solvent Swap:** For green chemistry compliance or scale-up, DCM can be replaced with Ethyl Acetate (EtOAc) or 2-Methyltetrahydrofuran (2-MeTHF). However, solubility of the amine hydrochloride salt must be checked to ensure efficient stirring.

References

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